

Chinomethionate: Application Notes and Protocols for Agricultural Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chinomethionate

Cat. No.: B1668619

[Get Quote](#)

Disclaimer: **Chinomethionate** (also known as quinomethionate or oxythioquinox) is an agricultural pesticide that has been used as a fungicide and acaricide.[1] Its registration status varies by country, and it is notably not approved for use in the European Union.[1] Users must strictly adhere to all local, state, and national regulations regarding the handling and application of this chemical. The following information is intended for research and developmental purposes only and does not constitute a recommendation for its use in commercial agriculture where prohibited.

Introduction

Chinomethionate is a dithioloquinoxaline compound that has demonstrated efficacy against a range of agricultural pests, primarily mites and powdery mildew.[1] It functions as a selective, non-systemic contact pesticide with both protective and curative properties.[2] This document provides an overview of its mechanism of action, general application guidelines, and protocols relevant to its study in an agricultural research context.

Physicochemical and Toxicological Properties

A summary of key quantitative data for **Chinomethionate** is presented below. This information is critical for understanding its environmental fate and for ensuring safe handling.

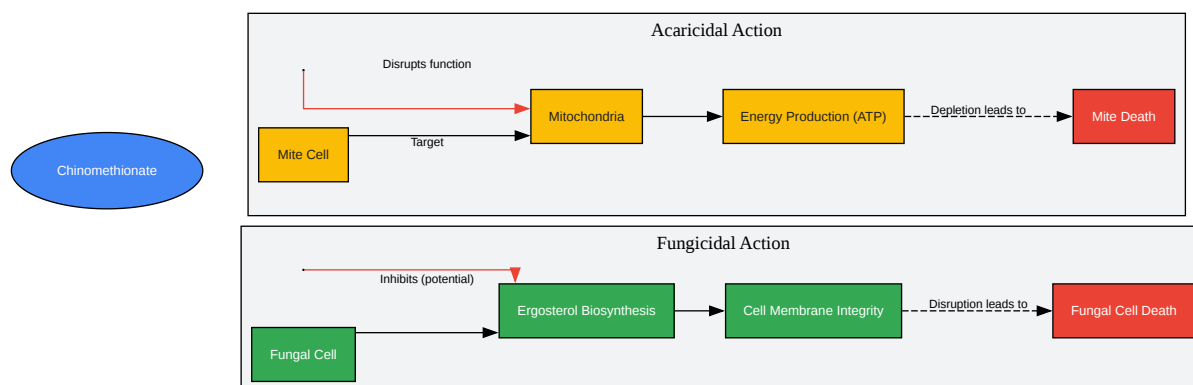
Property	Value	Source
Molecular Formula	C ₁₀ H ₆ N ₂ OS ₂	[3][4]
Molecular Weight	234.3 g/mol	[1]
Melting Point	171 °C	[1]
Water Solubility	Low (approx. 0.5 mg/L)	[5]
Organic Solvent Solubility (20°C)	Toluene: 25,000 mg/L; Dichloromethane: 40,000 mg/L	[2]
Stability	Stable under normal conditions; hydrolyzes in alkaline media.	
GHS Hazard Pictograms	Irritant, Health Hazard, Environmental Hazard	[5]
GHS Signal Word	Warning	[5]

Mechanism of Action

Chinomethionate exhibits a multi-site mode of action, which can be beneficial in managing pesticide resistance.[2]

- **Acaricidal Action:** Studies indicate that **Chinomethionate** disrupts mitochondrial function in mites. By interfering with cellular energy production, it leads to the death of the target mite species.[5]
- **Fungicidal Action:** As a protectant fungicide, it is believed to inhibit fungal spore germination and mycelial growth.[5] The precise mechanism is not fully elucidated but may involve the disruption of ergosterol biosynthesis, a critical component of fungal cell membranes.[5]

Below is a simplified diagram illustrating the proposed mechanisms of action.



[Click to download full resolution via product page](#)

Proposed mechanisms of action for **Chinomethionate**.

Application Notes

Target Pests and Crops

Chinomethionate has been historically used to control:

- Mites: Various species on a range of crops.[5]
- Powdery Mildew: Effective against powdery mildew on crops such as apples, cucumbers, squash, and citrus.[5]
- Other Pests: Reports suggest activity against pear psylla.[5]

It has been applied to crops including citrus, vegetables, and walnuts.

Formulations

Chinomethionate has been available in several formulations, including:

- Wettable Powders (WP)[2][6]
- Dustable Powders (DP)[2][6]
- Suspension Concentrates (SC)[2]
- Smoke Generators[6]

The choice of formulation will depend on the target crop, pest, available application equipment, and environmental conditions.

Application Rates

Specific, quantitative application rates for **Chinomethionate** on various crops are not readily available in recent literature due to its restricted regulatory status. For research purposes, determining the optimal application rate would be a primary experimental objective. Historically, rates would have been provided on product labels. In the absence of this information, researchers must conduct dose-response studies to determine the minimum effective rate for pest control while minimizing the risk of phytotoxicity.

Data Needed for Field Application	Status
Application Rate (e.g., g/ha or lbs/acre) for Powdery Mildew on Cucurbits	Not Available
Application Rate (e.g., g/ha or lbs/acre) for Mites on Citrus	Not Available
Pre-Harvest Interval (PHI) for various crops	Not Available
Re-entry Interval (REI) after application	Not Available

Compatibility

- **Chinomethionate** is reported to be incompatible with oils, which may cause phytotoxicity.[5]

- Phytotoxicity may also occur when applied with most other fungicides and insecticides during late spring or summer.[5]
- A compatibility "jar test" is essential before tank-mixing **Chinomethionate** with other agricultural chemicals.[7] This involves mixing the correct proportions of all components in a small container of water to check for physical incompatibility (e.g., precipitation, separation).

Experimental Protocols for Field Application

The following provides a generalized protocol for evaluating the efficacy and phytotoxicity of **Chinomethionate** in a research setting.

Experimental Design

- Objective: To determine the effective application rate of a **Chinomethionate** formulation against a target pest (e.g., powdery mildew on squash) and to assess any potential for phytotoxicity.
- Treatments: Include a minimum of three application rates (low, medium, high), a negative control (water spray), and a positive control (a currently registered and effective pesticide).
- Replication: Each treatment should be replicated at least four times in a randomized complete block design to account for field variability.
- Plot Size: Plot size should be sufficient to allow for accurate application and to prevent spray drift between plots, with appropriate buffer zones.

Materials and Equipment

- **Chinomethionate** formulation (e.g., 25% Wettable Powder)
- Calibrated application equipment (e.g., backpack sprayer, tractor-mounted boom sprayer)[7]
- Personal Protective Equipment (PPE) as specified in the Safety Data Sheet (see Section 6.0)
- Water for dilution

- Marking flags for plots
- Data collection tools (e.g., notebooks, assessment scales, counters)

Application Procedure

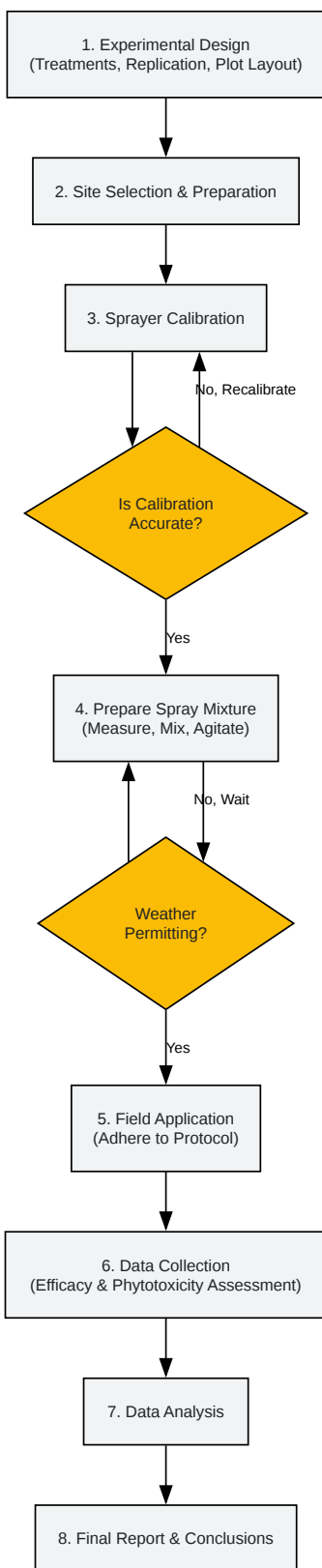
- Timing: Begin applications when environmental conditions are conducive to disease development or when pest populations reach a predetermined threshold.[\[7\]](#)
- Calibration: Accurately calibrate spray equipment before application to ensure the desired volume of spray is delivered uniformly to the target area.[\[8\]](#)
- Mixing:
 - Fill the spray tank with half the required volume of water.
 - Begin agitation.
 - Add the precisely weighed amount of **Chinomethionate** formulation to the tank.
 - Add the remaining water to the tank to achieve the final desired volume.
 - Maintain agitation throughout the application process.[\[7\]](#)
- Application:
 - Apply the spray mixture to the designated plots, ensuring thorough coverage of the crop canopy with minimal runoff.[\[7\]](#)
 - Avoid application during windy conditions to minimize spray drift.[\[9\]](#)[\[10\]](#)
 - Record all application details, including date, time, weather conditions, application volume, and rate.

Data Collection and Assessment

- Efficacy: Assess pest incidence and severity (e.g., percentage of leaf area infected with powdery mildew, number of mites per leaf) at regular intervals before and after application (e.g., 3, 7, and 14 days post-application).

- **Phytotoxicity:** Visually inspect plants for any signs of damage, such as leaf burn, discoloration, or stunting, at each assessment interval. Use a rating scale (e.g., 0 = no damage, 5 = severe damage) to quantify observations.
- **Data Analysis:** Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

The workflow for a field trial is depicted below.



[Click to download full resolution via product page](#)

Generalized workflow for a pesticide field trial.

Safety Precautions

Handling and applying **Chinomethionate** requires strict adherence to safety protocols to minimize exposure to personnel and the environment.

Personal Protective Equipment (PPE)

When handling or applying **Chinomethionate**, wear the following PPE:

- Eye/Face Protection: Tightly fitting safety goggles.[\[11\]](#)
- Skin Protection: Chemical-impermeable gloves and impervious clothing.[\[11\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[11\]](#)

Handling and Storage

- Handle in a well-ventilated area. Avoid breathing dust, mists, or vapors.[\[11\]](#)
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#) For long-term storage, temperatures of -20°C are recommended.[\[5\]](#)
- Store away from foodstuff containers and incompatible materials.[\[11\]](#)

First Aid

- If Swallowed: Get medical help. Rinse mouth.[\[11\]](#)
- If on Skin: Wash with plenty of water. Take off contaminated clothing and wash it before reuse.[\[11\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[11\]](#)

Always have the product container or label with you when calling a poison control center or doctor.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chinomethionat | C₁₀H₆N₂OS₂ | CID 17109 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chinomethionat (Ref: ENT 25606) [sitem.herts.ac.uk]
- 3. CAS 2439-01-2: Chinomethionat | CymitQuimica [cymitquimica.com]
- 4. Chinomethionate | CymitQuimica [cymitquimica.com]
- 5. Buy Chinomethionate | 2439-01-2 | >98% [smolecule.com]
- 6. echemi.com [echemi.com]
- 7. certisbio.com [certisbio.com]
- 8. extension.uga.edu [extension.uga.edu]
- 9. Best Practices for Effective and Efficient Pesticide Application | Ohioline [ohioline.osu.edu]
- 10. crec.ifas.ufl.edu [crec.ifas.ufl.edu]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [Chinomethionate: Application Notes and Protocols for Agricultural Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668619#field-application-techniques-for-chinomethionate-in-agriculture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com